

(Aminomethyl)boronic Acid Hydrochloride: Structural Architecture & Synthetic Utility

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Compound of Interest

Compound Name: (Aminomethyl)boronic acid
hydrochloride

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Molecular Architecture & Physicochemical Properties

The core utility of (aminomethyl)boronic acid lies in its ability to transition between trigonal planar and tetrahedral geometries, allowing it to mimic the transition states of hydrolytic enzymes.

Structural Specifications

Property	Specification	Notes
IUPAC Name	(Aminomethyl)boronic acid hydrochloride	
Formula		Often handled as the pinacol ester () for stability. [4]
Molecular Weight	111.34 g/mol (Free acid HCl salt)	Free acid: 74.87 g/mol .
Hybridization	Boron: (Ground State)	Transitions to upon nucleophilic attack.
Acidity (pKa)	Boronic Acid: ~8.8	The ammonium group () lowers the pKa of the boronic acid via inductive effects.
Solubility	High in water, MeOH	Poor in non-polar solvents (DCM, Hexanes).

The "Empty p-Orbital" Driver

The boron atom possesses an empty

orbital orthogonal to the O-B-O plane. This renders the molecule a Lewis acid (electrophile).

- In Solution: It exists in equilibrium with its trimeric anhydride (boroxine) and various hydration states.
- Salt Formation: The hydrochloride salt is critical. The protonation of the amine () prevents the lone pair on the nitrogen from coordinating intramolecularly with the empty boron p-orbital (N → B dative bond), which would otherwise form a stable, unreactive "ate" complex or lead to polymerization.

Synthetic Pathways: The Modified Matteson/Substitution Protocol

While the Matteson Asymmetric Homologation is the gold standard for chiral

-aminoboronic acids (e.g., boro-Leucine), the achiral glycine analog is most efficiently synthesized via Nucleophilic Substitution on a halomethyl boronate.

Critical Reagents

- Starting Material: 2-(Bromomethyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (Bromomethylboronic acid pinacol ester).
- Nucleophile: Sodium Azide (
) or Potassium Phthalimide.
- Deprotection: Hydrogenation (
) or Acid Hydrolysis.

Step-by-Step Protocol (Azide Route)

This protocol yields the Pinacol Ester Hydrochloride, which is the stable, storable form used in peptide coupling.

- Azidation (Substrate Preparation)
 - Dissolve 2-(bromomethyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (1.0 eq) in anhydrous Acetonitrile (MeCN).
 - Add Sodium Azide (
, 1.5 eq) cautiously.
 - Reaction: Stir at ambient temperature for 12–16 hours.
 - Mechanism:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
displacement of bromide by azide.

- Workup: Filter off inorganic salts (). Concentrate filtrate.^[10] Partition between EtOAc/Water. Dry organic layer ().
- Checkpoint: IR spectroscopy should show a strong azide stretch at $\sim 2100\text{ cm}^{-1}$.
- Reduction (Amine Generation)
 - Dissolve the crude azidomethyl boronate in MeOH.
 - Add catalytic Pd/C (10% w/w).
 - Reaction: Stir under atmosphere (balloon pressure) for 4–6 hours.
 - Alternative: Staudinger reduction using / if hydrogenation is unavailable.
- Salt Formation (Stabilization)
 - Filter the catalyst through Celite.
 - Add 4M HCl in Dioxane (1.1 eq) to the filtrate immediately.
 - Concentrate in vacuo. The product, (Aminomethyl)boronic acid pinacol ester hydrochloride, precipitates as a white solid.
 - Recrystallization: / MeOH.

Synthetic Workflow Diagram



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Figure 1: Synthetic route from bromomethyl boronate to the stable ammonium salt via azide displacement.[4]

Mechanistic Pharmacology: Serine Protease Inhibition

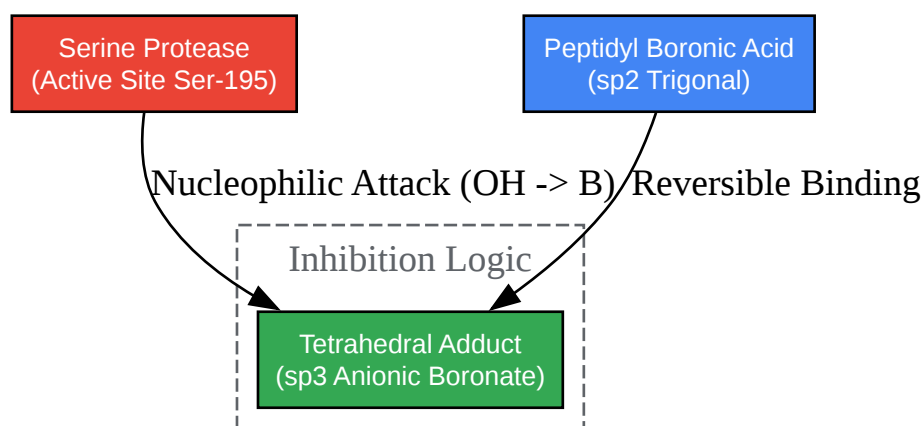
The primary application of (aminomethyl)boronic acid derivatives is in the design of protease inhibitors (e.g., Bortezomib, Ixazomib). The boron atom acts as a "warhead."

The Transition State Mimicry

Serine proteases hydrolyze peptide bonds via a high-energy tetrahedral intermediate.

- Normal Substrate: The active site Serine-OH attacks the carbonyl carbon (), forming a transient tetrahedral oxyanion () before bond cleavage.
- Boronic Inhibitor: The Serine-OH attacks the Boron atom ().
- The Trap: Boron readily accepts the electron pair to become tetrahedral (). Unlike the carbon intermediate, the boron adduct is stable and does not collapse to cleave the inhibitor. The enzyme is "stuck" in the transition state.

Mechanism of Action Diagram



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Figure 2: Mechanism of serine protease inhibition. The formation of the reversible covalent tetrahedral adduct mimics the enzymatic transition state.

Handling, Stability, & Analytical Validation

Working with

-aminoboronic acids requires specific precautions to avoid protodeboronation (loss of the boron group).

Stability & Storage

- Boroxine Equilibrium: Free boronic acids spontaneously dehydrate to form cyclic trimers (boroxines). This is reversible with water.
- Deboronation: Under basic conditions (pH > 9), free

-aminoboronic acids are unstable. The free amine can attack the boron (intramolecular), leading to C-B bond cleavage.

- Solution: Always store as the Hydrochloride Salt or the Pinanediol Ester. The esterification protects the boron, and the protonation protects the amine.

Analytical Fingerprinting (NMR)

Boron NMR is the definitive tool for validation.

Species	NMR Shift (approx.) ^[6]	Geometry
Boronic Acid (Free)	~28–32 ppm	Trigonal ()
Boronate Ester (Pinacol)	~30–34 ppm	Trigonal ()
Tetrahedral Adduct	~5–10 ppm	Tetrahedral ()
Boroxine (Trimer)	~28–32 ppm (Broad)	Trigonal ()

Protocol for NMR: Dissolve 10 mg of the HCl salt in

(or

). Use a quartz NMR tube if high precision is required to avoid background boron signal from borosilicate glass, although standard tubes suffice for routine checks.

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